

# "Tesirine intermediate-2" chemical properties and structure

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## Compound of Interest

Compound Name: *Tesirine intermediate-2*

Cat. No.: *B12388887*

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## Technical Guide: Tesirine Intermediate-2

For Researchers, Scientists, and Drug Development Professionals

### Abstract

**Tesirine intermediate-2** is a pivotal molecule in the synthesis of Tesirine (SG3249), a potent pyrrolobenzodiazepine (PBD) dimer payload utilized in the development of antibody-drug conjugates (ADCs). This document provides a comprehensive overview of the chemical properties, structure, and synthesis of **Tesirine intermediate-2**, intended to serve as a technical resource for professionals in the field of oncology drug development. All quantitative data is presented in structured tables, and detailed experimental protocols are provided.

### Chemical Properties and Structure

**Tesirine intermediate-2** is a complex organic molecule incorporating a protected PBD core linked to a dipeptide unit. Its structure is foundational for the subsequent attachment of a linker and targeting antibody, forming the final ADC.

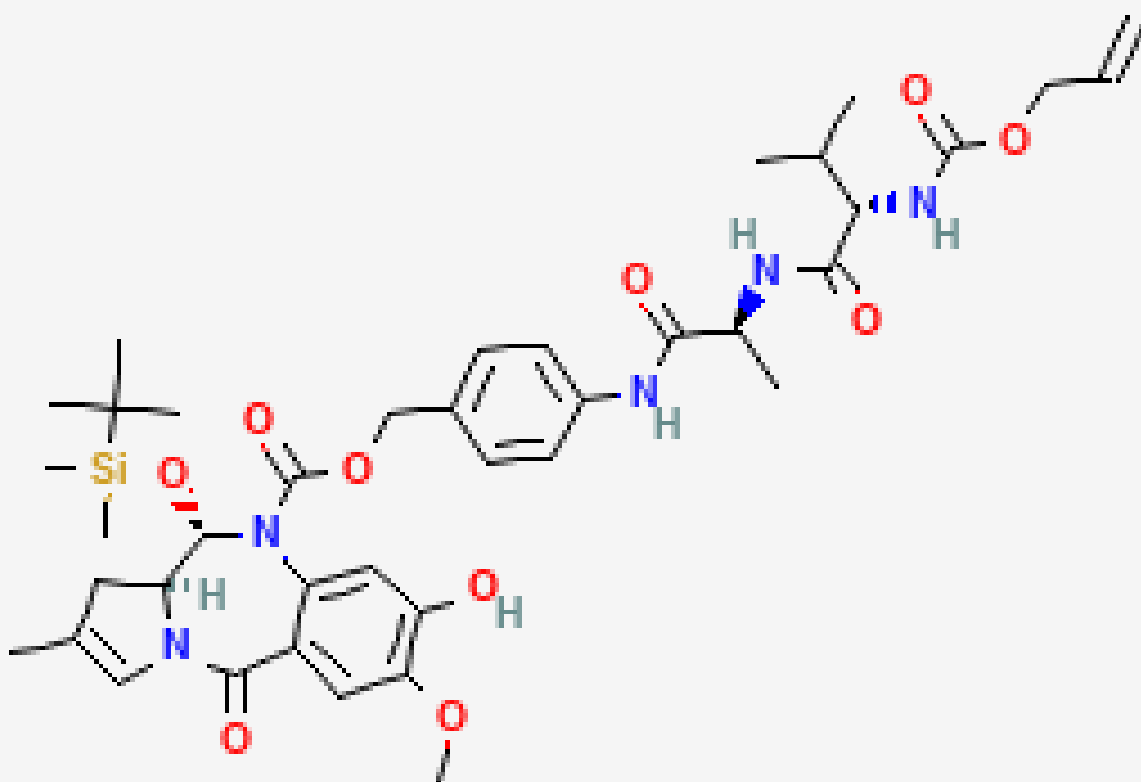
### Chemical Structure

IUPAC Name: [4-[[[(2S)-2-[[[(2S)-3-methyl-2-(prop-2-enoxycarbonylamino)butanoyl]amino]propanoyl]amino]phenyl]methyl (6S,6aS)-6-[tert-butyl(dimethyl)silyl]oxy-3-hydroxy-2-methoxy-8-methyl-11-oxo-6a,7-dihydro-6H-pyrrolo[2,1-c][1][2]benzodiazepine-5-carboxylate[1]

Chemical Formula:  $C_{40}H_{55}N_5O_{10}Si$ [1]

Molecular Weight: 794.0 g/mol [1]

CAS Number: 1430738-34-3[1]



**Figure 1.** 2D Chemical Structure of **Tesirine Intermediate-2**.

## Physicochemical Properties

A summary of the key physicochemical properties of **Tesirine intermediate-2** is provided in Table 1.

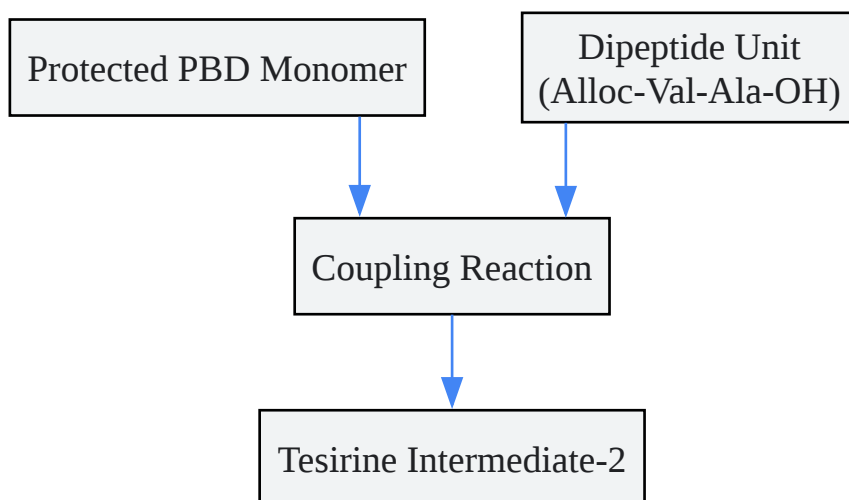
| Property            | Value                                                             | Source         |
|---------------------|-------------------------------------------------------------------|----------------|
| Molecular Formula   | C <sub>40</sub> H <sub>55</sub> N <sub>5</sub> O <sub>10</sub> Si | PubChem[1]     |
| Molecular Weight    | 794.0 g/mol                                                       | PubChem[1]     |
| Appearance          | White to off-white solid                                          | MedChemExpress |
| Storage Temperature | -20°C (3 years, powder)                                           | MedChemExpress |

## Synthesis and Experimental Protocols

The synthesis of **Tesirine intermediate-2** is a multi-step process involving the careful construction of the PBD core and its subsequent coupling with the dipeptide side chain. The following is a detailed experimental protocol adapted from the supplementary information of the pivotal publication by Tiberghien et al. (2016) on the synthesis of Tesirine.

### Synthetic Scheme

The synthesis of **Tesirine intermediate-2** is a key part of the overall synthesis of Tesirine. A simplified logical workflow for its formation is depicted below.



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**Diagram 1.** Simplified logical workflow for the synthesis of **Tesirine Intermediate-2**.

## Detailed Experimental Protocol

### Step 1: Synthesis of the Activated PBD Core

The synthesis begins with a suitably protected pyrrolobenzodiazepine monomer. For the purpose of this guide, we will refer to the immediate precursor to the coupling reaction as PBD-OSu.

- Materials: Protected PBD monomer, N,N'-Disuccinimidyl carbonate (DSC), Triethylamine (TEA), Dichloromethane (DCM).
- Procedure:
  - Dissolve the protected PBD monomer in anhydrous DCM.
  - Add N,N'-Disuccinimidyl carbonate and triethylamine at 0 °C.
  - Stir the reaction mixture at room temperature for 4 hours.
  - Monitor the reaction by thin-layer chromatography (TLC).
  - Upon completion, wash the reaction mixture with saturated aqueous sodium bicarbonate solution.
  - Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate under reduced pressure.
  - Purify the crude product by column chromatography on silica gel to yield the activated PBD core (PBD-OSu).

### Step 2: Synthesis of the Dipeptide Side Chain

The dipeptide side chain, Alloc-Val-Ala-OH, is prepared using standard peptide coupling methods.

- Materials: Alloc-Val-OH, H-Ala-OtBu, HATU, DIPEA, DCM, Trifluoroacetic acid (TFA).
- Procedure:
  - Couple Alloc-Val-OH with H-Ala-OtBu using HATU and DIPEA in DCM.

- After completion, work up the reaction and purify the protected dipeptide.
- Treat the resulting Alloc-Val-Ala-OtBu with TFA in DCM to remove the tert-butyl protecting group.
- Remove the solvent and excess TFA under reduced pressure to obtain Alloc-Val-Ala-OH.

### Step 3: Coupling of the PBD Core and Dipeptide Side Chain

This step involves the reaction between the activated PBD core and the dipeptide to form **Tesirine intermediate-2**.

- Materials: PBD-OSu, Alloc-Val-Ala-OH, DIPEA, Anhydrous Dimethylformamide (DMF).
- Procedure:
  - Dissolve Alloc-Val-Ala-OH and DIPEA in anhydrous DMF.
  - Add a solution of PBD-OSu in anhydrous DMF to the mixture.
  - Stir the reaction at room temperature overnight.
  - Monitor the reaction by LC-MS.
  - Upon completion, dilute the reaction mixture with ethyl acetate and wash sequentially with water and brine.
  - Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate in vacuo.
  - Purify the residue by flash column chromatography on silica gel to afford **Tesirine intermediate-2**.

## Characterization Data

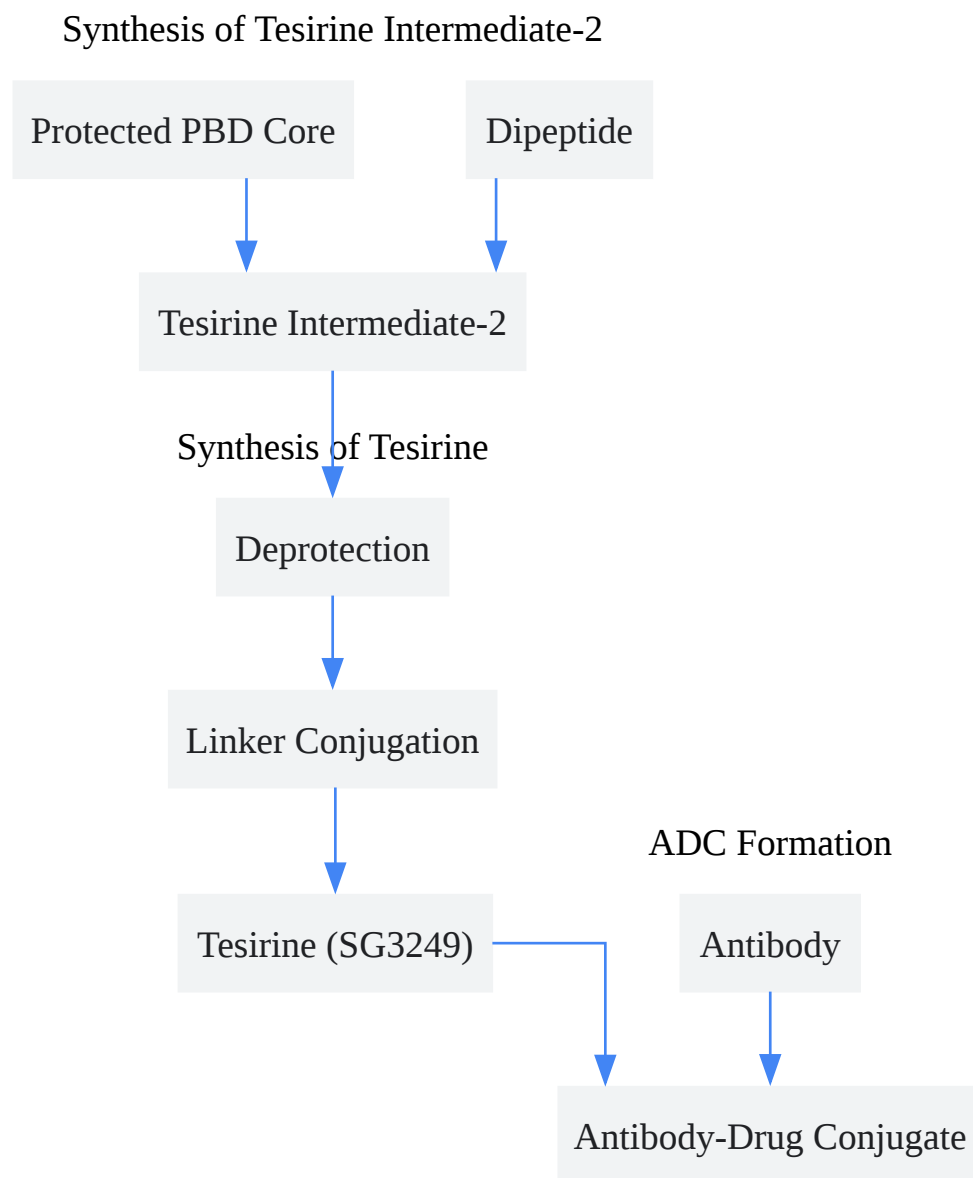
The structure and purity of the synthesized **Tesirine intermediate-2** should be confirmed by various analytical techniques. Representative data is summarized in Table 2.

| Analysis            | Expected Results                                                                                                                                                  |
|---------------------|-------------------------------------------------------------------------------------------------------------------------------------------------------------------|
| $^1\text{H}$ NMR    | Consistent with the proposed structure, showing characteristic peaks for the PBD core, the dipeptide, the Alloc protecting group, and the silyl protecting group. |
| $^{13}\text{C}$ NMR | All expected carbon signals corresponding to the structure of Tesirine intermediate-2.                                                                            |
| Mass Spec (ESI-MS)  | $[\text{M}+\text{H}]^+$ peak at $m/z$ 794.38, corresponding to the molecular formula $\text{C}_{40}\text{H}_{55}\text{N}_5\text{O}_{10}\text{Si}$ .               |
| Purity (HPLC)       | $\geq 95\%$                                                                                                                                                       |

## Role in Tesirine Synthesis and ADC Development

**Tesirine intermediate-2** is a stable, late-stage intermediate in the synthesis of Tesirine. The Alloc protecting group on the dipeptide can be selectively removed to reveal a primary amine, which is then coupled to a linker-payload construct. The silyl protecting group on the PBD core is removed in a later step to unmask the reactive carbinolamine functionality, which is crucial for the DNA cross-linking activity of the final PBD dimer payload.

The overall process can be visualized as follows:



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**Diagram 2.** Overall workflow from **Tesirine Intermediate-2** to the final Antibody-Drug Conjugate.

## Conclusion

**Tesirine intermediate-2** is a critical building block in the chemical synthesis of the ADC payload Tesirine. A thorough understanding of its chemical properties, structure, and synthesis is essential for researchers and drug development professionals working on PBD-based ADCs.

The detailed protocols and data presented in this guide are intended to facilitate the successful synthesis and application of this important intermediate in the development of next-generation cancer therapeutics.

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## References

- [1. pubs.acs.org \[pubs.acs.org\]](https://pubs.acs.org)
- [2. researchgate.net \[researchgate.net\]](https://researchgate.net)
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